

Application Notes and Protocols for Auditing Compliance with the IND81 Indicator

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Compound of Interest

Compound Name: IND81

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Disclaimer: The term "**IND81** indicator" corresponds to a specific NICE (National Institute for Health and Care Excellence) indicator related to diabetes care.^{[1][2]} Specifically, **IND81** pertains to the annual foot examination and risk classification for patients with diabetes.^{[1][2][3]} ^[4] This document will provide detailed methodologies for auditing compliance with this established healthcare quality metric.

Introduction to the IND81 Indicator

The **IND81** indicator measures the percentage of patients with diabetes who have a record of a foot examination and risk classification within the preceding 15 months.^{[1][3]} The risk classifications are categorized as: low risk, increased risk, high risk, or ulcerated foot.^{[1][3][4]} This indicator is crucial for improving patient outcomes by ensuring the early detection of foot complications in individuals with diabetes, which can help prevent conditions like foot ulcers, infections, and amputations.^[3]

Application Notes for IND81 Compliance

2.1. Purpose of Auditing

Auditing compliance with the **IND81** indicator serves several key purposes within a healthcare or clinical research setting:

- **Quality Improvement:** To identify gaps in patient care and implement targeted improvements in the management of diabetes-related foot complications.

- **Regulatory Compliance:** To ensure that healthcare providers are adhering to established clinical guidelines for diabetes care.
- **Health Economics:** To reduce the long-term costs associated with treating severe foot complications by focusing on preventative care.[3]
- **Patient Safety:** To proactively identify and manage patients at high risk of developing foot ulcers and other related issues.

2.2. Target Audience for Audit

The primary audience for the results of an **IND81** compliance audit includes:

- General Practitioners and Endocrinologists
- Podiatrists and Diabetes Specialist Nurses
- Clinical Quality Improvement Teams
- Healthcare Administrators and Commissioners

2.3. Key Performance Indicators (KPIs) for Audit

The central KPI for an **IND81** audit is the percentage of eligible patients (those on the diabetes register) who have a documented foot examination and risk classification in their medical records within the last 15 months.[4]

Experimental Protocols for IND81 Audit

3.1. Protocol for Patient Cohort Identification

Objective: To accurately identify the total population of patients with diabetes who are eligible for the **IND81** indicator.

Methodology:

- Access the clinic's or hospital's electronic health record (EHR) system.

- Use appropriate diagnostic codes (e.g., ICD-10 codes for Type 1 and Type 2 diabetes) to query the EHR database for all patients with a diagnosis of diabetes.
- Filter the patient list to include only active patients who have had at least one clinical encounter within the audit period (e.g., the last 24 months).
- The resulting list constitutes the denominator for the **IND81** calculation: the total number of patients on the diabetes register.[\[4\]](#)

3.2. Protocol for Data Extraction and Analysis

Objective: To determine the number of eligible patients who have had a compliant foot examination and risk classification.

Methodology:

- For each patient in the identified cohort, review their electronic and/or paper medical records for the preceding 15 months.
- Search for documented evidence of a foot examination. This may include specific templates, clinical notes, or flowsheets.
- Verify that the examination includes an assessment of neurological and vascular status (e.g., monofilament test, pulse palpation).[\[1\]](#)[\[4\]](#)
- Confirm that a risk classification (low, increased, high, or ulcerated) is explicitly recorded.[\[1\]](#)
[\[4\]](#)
- Tally the number of patients who meet these criteria. This number represents the numerator.
[\[4\]](#)
- Calculate the compliance percentage: (Numerator / Denominator) x 100.

Data Presentation

All quantitative data from the audit should be summarized in a clear and structured format.

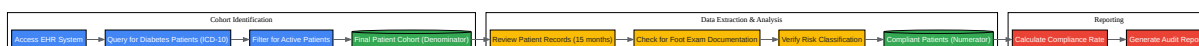
Table 1: **IND81** Compliance Audit Results

Metric	Value
Total Number of Patients on Diabetes Register (Denominator)	2500
Number of Patients with Compliant Foot Exam & Risk Classification (Numerator)	1750
IND81 Compliance Rate	70.0%
Number of Patients with No Documented Foot Exam	600
Number of Patients with Exam but No Risk Classification	150

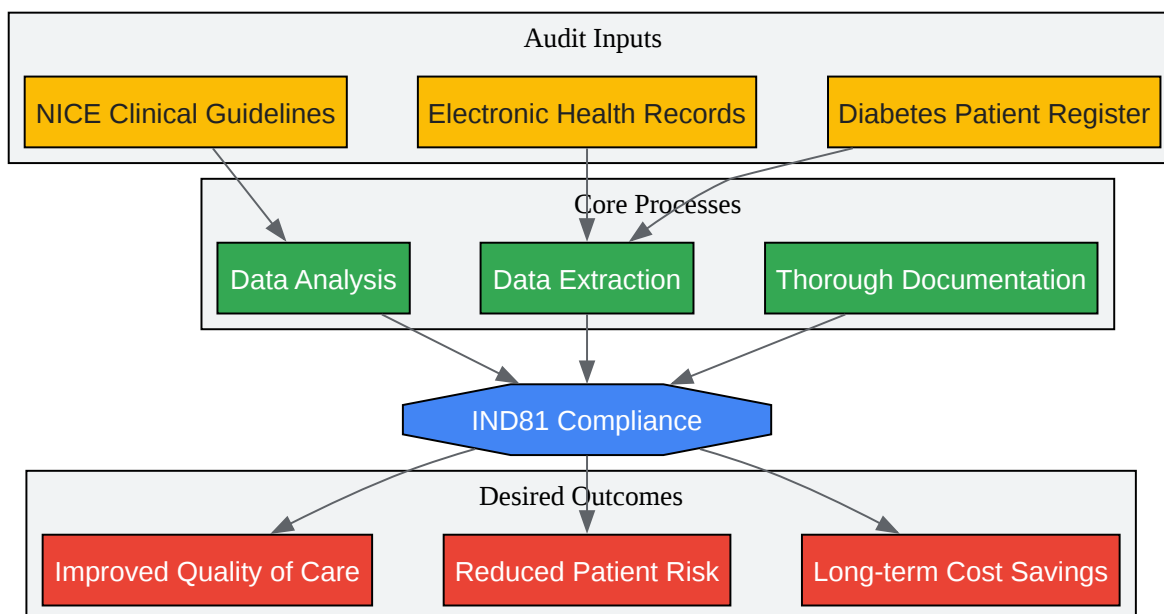
Table 2: Breakdown of Patient Risk Classification

Risk Classification	Number of Patients	Percentage of Audited Population
Low Risk	1050	60.0%
Increased Risk	438	25.0%
High Risk	210	12.0%
Ulcerated Foot	52	3.0%
Total	1750	100.0%

Mandatory Visualizations

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Caption: Workflow for auditing compliance with the **IND81** indicator.



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